

1-Boc-4-(hydroxymethyl)-4-methylpiperidine

CAS number and properties

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Compound of Interest

Compound Name: **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**

Cat. No.: **B112343**

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An In-depth Technical Guide to **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**

CAS Number: 236406-21-6

This technical guide provides a comprehensive overview of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**, a key building block in modern medicinal chemistry and drug discovery. The document details its chemical properties, synthesis, and applications, with a focus on its role as a versatile intermediate in the development of novel therapeutics.

Core Properties and Specifications

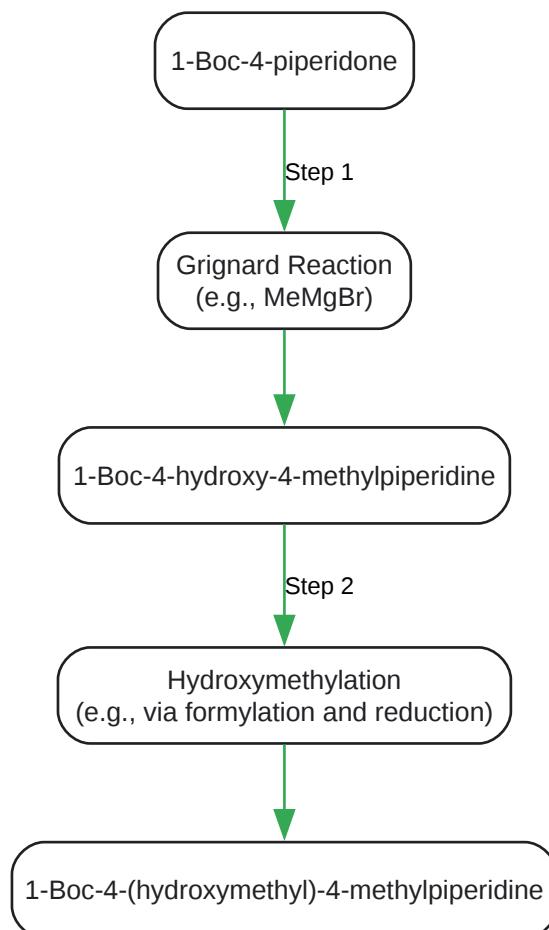
1-Boc-4-(hydroxymethyl)-4-methylpiperidine, also known as tert-butyl 4-(hydroxymethyl)-4-methylpiperidine-1-carboxylate, is a white to off-white solid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	236406-21-6	[1] [2]
Molecular Formula	C ₁₂ H ₂₃ NO ₃	[2] [3]
Molecular Weight	229.32 g/mol	[1] [2]
Appearance	Solid	[4]
Melting Point	88-92 °C	[4]
Boiling Point (Predicted)	312.4 ± 15.0 °C at 760 mmHg	[4]
Density (Predicted)	1.0 ± 0.1 g/cm ³	[4]
Flash Point (Predicted)	142.7 ± 20.4 °C	[4]
Purity	>97%	[4]

Synthesis and Experimental Protocols

The synthesis of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** is not extensively detailed in publicly available literature. However, a plausible synthetic route can be inferred from the synthesis of analogous compounds, such as N-Boc-4-methyl-4-hydroxy piperidine. This would likely involve a multi-step process starting from a commercially available piperidine derivative.

A potential synthetic pathway is outlined below:



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Caption: Plausible synthetic workflow for **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**.

Step 1: Synthesis of 1-Boc-4-hydroxy-4-methylpiperidine

A common method for the synthesis of the precursor, 1-Boc-4-hydroxy-4-methylpiperidine, involves the Grignard reaction.

- Reaction: 1-Boc-4-piperidone is reacted with a methyl Grignard reagent, such as methylmagnesium bromide (MeMgBr), in an appropriate solvent like anhydrous ether or tetrahydrofuran (THF).
- Procedure: The reaction is typically initiated at a low temperature (e.g., -78 °C or -10 °C) and then allowed to warm to room temperature.

- Work-up: The reaction is quenched with a saturated aqueous solution of ammonium chloride. The product is then extracted with an organic solvent (e.g., ethyl acetate), and the organic layer is dried and concentrated to yield the desired product.

Step 2: Conversion to **1-Boc-4-(hydroxymethyl)-4-methylpiperidine**

Further steps to introduce the hydroxymethyl group at the 4-position would be required. This could potentially be achieved through a sequence of formylation followed by reduction, although a specific protocol for this transformation on the 4-methyl-substituted piperidine ring is not readily available.

Spectroscopic Data

Detailed experimental spectroscopic data for **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** is not widely published. Characterization of this compound would typically involve the following techniques:

- ^1H NMR (Proton Nuclear Magnetic Resonance): To determine the number and types of hydrogen atoms.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To identify the carbon skeleton of the molecule.
- FT-IR (Fourier-Transform Infrared Spectroscopy): To identify the functional groups present, such as the hydroxyl (-OH) and carbamate (N-Boc) groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the molecule.

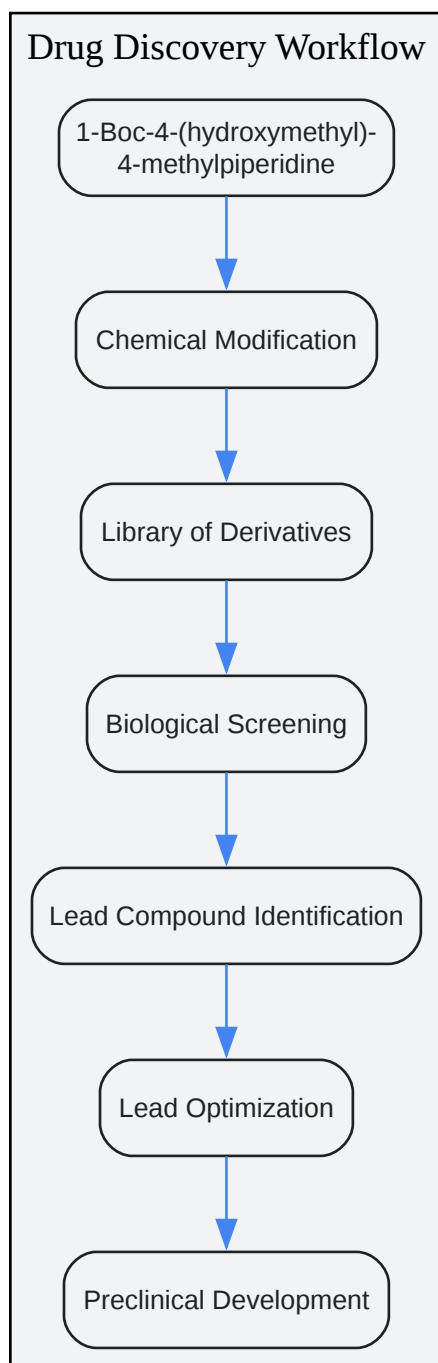
Applications in Drug Discovery and Development

1-Boc-4-(hydroxymethyl)-4-methylpiperidine serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The piperidine scaffold is a common motif in a wide range of biologically active compounds.

The presence of the Boc protecting group on the nitrogen atom allows for selective reactions at other parts of the molecule. The hydroxyl and methyl groups at the 4-position provide points for

further chemical modification, enabling the synthesis of a library of derivatives for structure-activity relationship (SAR) studies.

While this specific compound is not directly implicated in modulating signaling pathways, piperidine derivatives, in general, are known to interact with a variety of biological targets. The structural features of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** make it a valuable building block for creating novel therapeutic agents.



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Caption: Role of **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** in a typical drug discovery process.

Safety and Handling

1-Boc-4-(hydroxymethyl)-4-methylpiperidine should be handled in a well-ventilated area, and personal protective equipment, including gloves and safety glasses, should be worn. It may be irritating to the eyes, skin, and respiratory tract.^[4] It is important to avoid contact with strong oxidizing agents and flammable materials.^[4] The compound should be stored in a cool, dry place.^[4]

In conclusion, **1-Boc-4-(hydroxymethyl)-4-methylpiperidine** is a valuable and versatile chemical intermediate with significant potential in the field of medicinal chemistry. Its unique structural features provide a foundation for the synthesis of a wide range of novel compounds with potential therapeutic applications. Further research into its synthesis and biological activities is warranted to fully explore its utility in drug discovery.

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